

Technical Guide: Storage and Handling of Boc-D-Ala-OSu

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Compound of Interest

Compound Name: *Boc-D-Ala-OSu*

Cat. No.: *B558576*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides in-depth technical information and best practices for the proper storage and handling of N- α -Boc-D-alanine N-hydroxysuccinimide ester (**Boc-D-Ala-OSu**). Adherence to these guidelines is crucial for maintaining the integrity and reactivity of the compound, ensuring experimental reproducibility, and safeguarding laboratory personnel.

Introduction

Boc-D-Ala-OSu is a commonly used amino acid derivative in peptide synthesis and other organic chemistry applications. The tert-butyloxycarbonyl (Boc) protecting group on the amine and the N-hydroxysuccinimide (OSu) ester activating group on the carboxyl terminus make it a versatile building block for the controlled formation of amide bonds. The stability and reactivity of this reagent are highly dependent on proper storage and handling procedures.

Storage and Stability

Proper storage is paramount to prevent the degradation of **Boc-D-Ala-OSu**. The primary factors that can compromise its quality are temperature and moisture.

Storage Conditions

It is recommended to store **Boc-D-Ala-OSu** at low temperatures to minimize degradation. The compound is stable under the recommended storage conditions.

Stability Considerations

Boc-D-Ala-OSu is sensitive to moisture, which can lead to hydrolysis of the active ester, rendering it inactive for coupling reactions. It is crucial to store the compound in a tightly sealed container, preferably under an inert atmosphere (e.g., argon or nitrogen), and in a desiccated environment.

Handling Procedures

Safe and effective handling of **Boc-D-Ala-OSu** requires adherence to standard laboratory safety protocols and specific precautions due to its chemical nature.

Personal Protective Equipment (PPE)

When handling **Boc-D-Ala-OSu**, appropriate personal protective equipment should be worn to prevent skin and eye contact, as well as inhalation. This includes:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: A dust mask or respirator should be used, especially when handling the powder outside of a fume hood, to avoid inhalation.
- Protective Clothing: A laboratory coat or other protective clothing.

Engineering Controls

Work with **Boc-D-Ala-OSu** should be conducted in a well-ventilated area. A fume hood is recommended, particularly when handling larger quantities or if there is a risk of dust generation.

General Handling Practices

- Avoid the formation of dust.
- Ensure containers are tightly closed when not in use.
- Wash hands thoroughly after handling.

- Avoid contact with strong oxidizing agents.

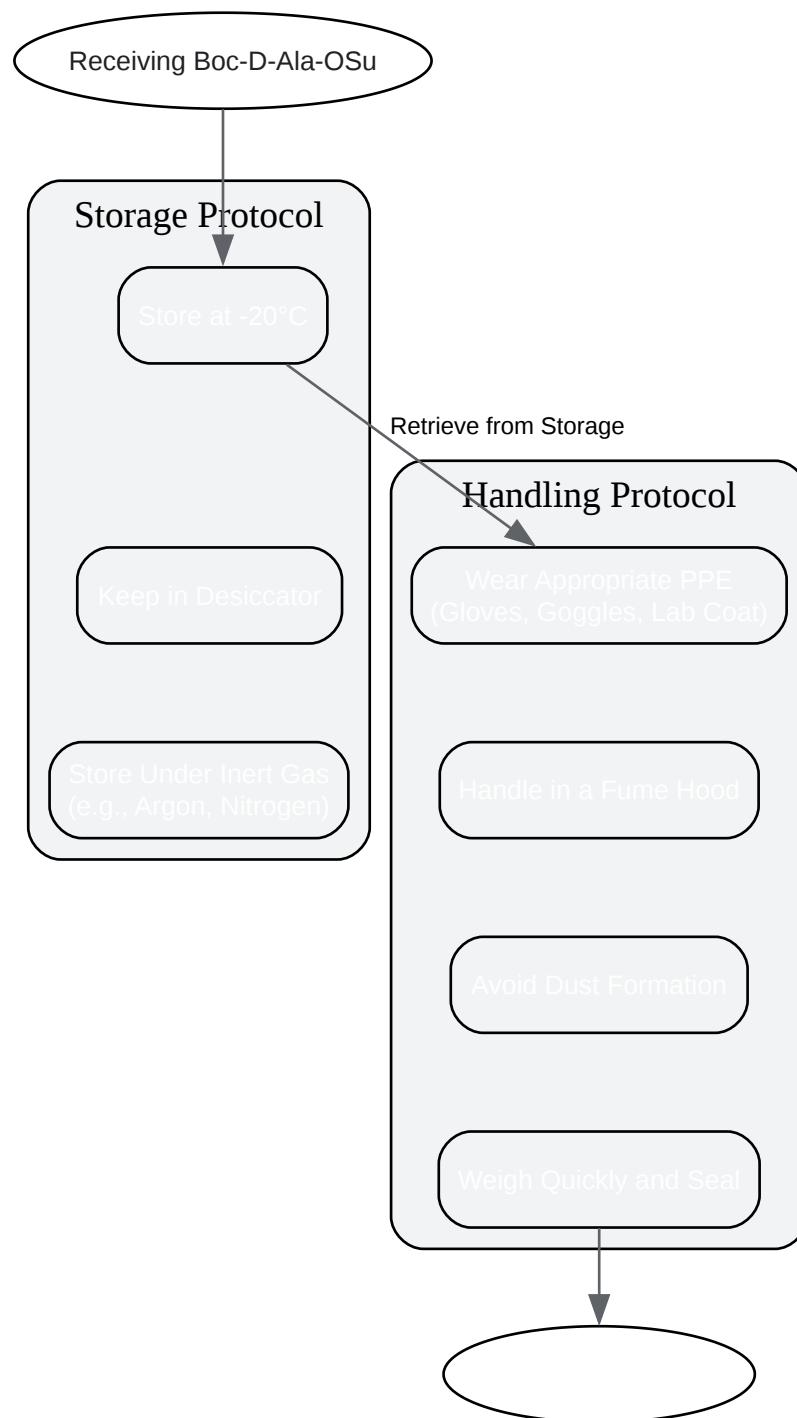
Quantitative Data Summary

The following table summarizes the key quantitative data for the storage and handling of **Boc-D-Ala-OSu** and its L-isomer, Boc-Ala-OSu.

Parameter	Value	Source
Storage Temperature	-20°C	
Storage Temperature (for L-isomer)	Do not store above 5°C (41°F)	[1]
Appearance	White to off-white solid	[2]

Experimental Workflow: Storage and Handling

The following diagram illustrates the recommended workflow for the proper storage and handling of **Boc-D-Ala-OSu**.



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Caption: Logical workflow for the storage and handling of **Boc-D-Ala-OSu**.

Disposal Considerations

Waste material should be disposed of in accordance with federal, state, and local environmental control regulations.

Hazard Information

While specific hazard data for **Boc-D-Ala-OSu** is not readily available, the Safety Data Sheet for the L-isomer suggests that it may be harmful if inhaled, swallowed, or absorbed through the skin, and may cause respiratory tract, skin, and eye irritation.^[1] Therefore, it is prudent to handle **Boc-D-Ala-OSu** with care, assuming it has similar potential hazards. In case of exposure, follow standard first aid procedures and seek medical attention if necessary.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment. Always consult the most up-to-date Safety Data Sheet (SDS) for **Boc-D-Ala-OSu** from your supplier before use.

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References

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- 2. nbino.com [nbino.com]
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